

Application Notes and Protocols: Preparing (R)-MRT199665 Stock Solution in DMSO

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Compound of Interest

Compound Name: (R)-MRT199665

Cat. No.: B15605392

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Audience: Researchers, scientists, and drug development professionals.

Introduction

(R)-MRT199665 is the R-isomer of MRT199665, a potent, ATP-competitive inhibitor of MARK, SIK (Salt-Inducible Kinase), and AMPK family kinases.[1][2] Specifically, MRT199665 has shown inhibitory activity against MARK1/2/3/4, AMPK α 1/ α 2, and SIK1/2/3 with IC50 values in the low nanomolar range.[2][3] It has been demonstrated to induce apoptosis in acute myeloid leukemia (AML) cells.[1][3] Proper preparation of stock solutions is critical for obtaining accurate and reproducible results in downstream experiments. This document provides a detailed protocol for the preparation of **(R)-MRT199665** stock solutions using dimethyl sulfoxide (DMSO).

Quantitative Data Summary

The following table summarizes the key quantitative data for preparing a stock solution of **(R)-MRT199665**.

Property	Value	Notes
Molecular Weight	469.58 g/mol [3]	Essential for accurate molar concentration calculations.
Recommended Solvent	Dimethyl sulfoxide (DMSO), anhydrous	High-purity, anhydrous DMSO is recommended to prevent compound degradation.
Stock Concentration	10 mM (typical)	A common starting concentration for in vitro assays.
Storage (Solid Powder)	-20°C for up to 3 years[4]	Store in a desiccated environment to prevent hydration.
Storage (DMSO Stock)	-20°C for up to 1 year; -80°C for up to 2 years[3]	Aliquot to avoid repeated freeze-thaw cycles.
Final DMSO in Assay	< 0.5%	High concentrations of DMSO can be toxic to cells; ideally, keep the final concentration below 0.1%. [5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM (R)-MRT199665 Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM stock solution of (R)-MRT199665 in DMSO.

Materials:

- (R)-MRT199665 powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes (1.5 mL)

- Calibrated analytical balance
- Vortex mixer

Calculation: To prepare a 10 mM stock solution, the required mass of **(R)-MRT199665** is calculated using the following formula:

$$\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$$

$$\text{For 1 mL of a 10 mM solution: Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 469.58 \text{ g/mol} \times 1000 \text{ mg/g} \\ = 4.70 \text{ mg}$$

Procedure:

- Weighing: Tare a sterile 1.5 mL microcentrifuge tube on a calibrated analytical balance. Carefully weigh 4.70 mg of **(R)-MRT199665** powder into the tube.
- Dissolution: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **(R)-MRT199665** powder.
- Mixing: Tightly cap the tube and vortex at high speed for 1-2 minutes until the compound is completely dissolved, resulting in a clear solution. If dissolution is difficult, gentle warming in a 37°C water bath or brief sonication may be used.^{[3][6]}
- Aliquoting and Storage: To prevent degradation from repeated freeze-thaw cycles, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20 µL) in sterile, clearly labeled microcentrifuge tubes. Store the aliquots at -20°C or -80°C, protected from light.^{[4][6]}

Protocol 2: Preparation of Working Solutions

Procedure:

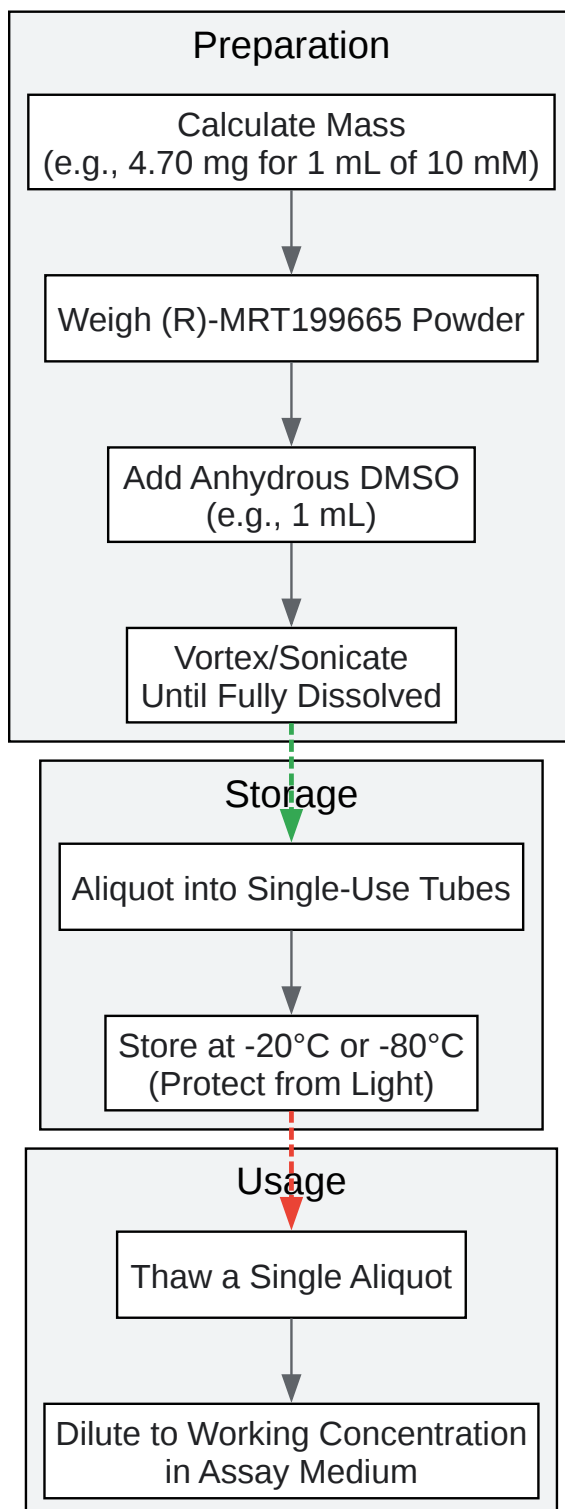
- Thawing: Thaw a single aliquot of the 10 mM **(R)-MRT199665** stock solution at room temperature.
- Dilution: For cell-based assays, dilute the stock solution in your cell culture medium to the desired final concentration. It is recommended to perform serial dilutions in the medium

rather than directly adding a small volume of the concentrated DMSO stock to a large volume of aqueous medium to avoid precipitation.[4]

- Vehicle Control: Always prepare a vehicle control containing the same final concentration of DMSO as the highest concentration of the inhibitor used in the experiment. This ensures that any observed effects are due to the compound and not the solvent.

Mandatory Visualizations

Workflow for (R)-MRT199665 Stock Solution Preparation



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Caption: Experimental workflow for stock solution preparation.

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